

Technical Support Center: Thioacetic Acid

Handling and Safety

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Compound of Interest

Compound Name: *Dithioacetic acid*

Cat. No.: *B3054295*

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A Note on Nomenclature: The following information pertains to Thioacetic acid (CAS 507-09-5), as information regarding "**Dithioacetic acid**" is not readily available. It is presumed that the query refers to the more common Thioacetic acid, an organosulfur compound used in various chemical syntheses.[1][2][3]

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with Thioacetic acid.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Thioacetic acid?

A1: Thioacetic acid is a highly flammable liquid and vapor.[4] It is toxic if swallowed and harmful if inhaled.[5] The substance is corrosive and can cause severe skin burns and serious eye damage.[4][6] It may also cause an allergic skin reaction. Vapors are heavier than air and may travel to an ignition source, and vapor/air mixtures can be explosive.

Q2: What personal protective equipment (PPE) is required when handling Thioacetic acid?

A2: A comprehensive set of PPE is mandatory. This includes:

- Eye/Face Protection: Chemical safety goggles or a face shield.[6][7]

- Hand Protection: Wear appropriate chemical-resistant gloves. Always inspect gloves before use and use proper removal techniques.[8]
- Body Protection: A complete chemical-resistant suit and flame-retardant antistatic protective clothing are recommended.[8]
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[6] If ventilation is inadequate, a filtering gas mask (half mask) or other suitable respiratory protection should be worn.[7]

Q3: What are the proper storage conditions for Thioacetic acid?

A3: Thioacetic acid should be stored in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[4][7] It is recommended to store it at temperatures between 2-8°C.[9] Keep the container tightly closed and in a fireproof place.[4] It should be stored separately from strong oxidants, strong bases, and metals.[7][10][11]

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water or shower for at least 15 minutes.[6][7] Seek immediate medical attention.[6][8]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[4] If present, remove contact lenses if it is easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[4][6][8]

Q5: How should I handle a spill of Thioacetic acid?

A5: In case of a spill:

- Evacuate personnel from the danger area and ensure adequate ventilation.[6][8][12]
- Eliminate all ignition sources (no smoking, flares, sparks, or flames).[13] All equipment used must be grounded.[13]

- Do not touch or walk through the spilled material.[13]
- Prevent the spill from entering waterways or sewers.[13]
- Absorb the spill with a non-combustible, inert absorbent material like dry earth, sand, or vermiculite.[12][13] Do not use combustible absorbents like sawdust.
- Collect the absorbed material using clean, non-sparking tools and place it into a sealable container for disposal.[13]

Q6: What is the correct first aid procedure for inhalation or ingestion?

A6:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4] If breathing is difficult or stops, provide artificial respiration or oxygen and seek immediate medical attention.[6] Symptoms like coughing and labored breathing may be delayed.
- Ingestion: Do NOT induce vomiting.[8][12] Rinse the mouth with water.[4][8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[4][6]

Q7: How should Thioacetic acid waste be disposed of?

A7: Waste material must be disposed of in accordance with national and local regulations. It is recommended to use an incineration method for disposal, with a scrubber to remove the resulting sulfur oxides.[6] Do not mix with other waste and handle uncleaned containers as you would the product itself.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of Thioacetic acid.

Property	Value	Citations
Chemical Formula	CH ₃ C(O)SH	[1][3]
Molecular Mass	76.12 g/mol	[1][2][4]
Appearance	Clear, colorless to light yellow fuming liquid	[1][2][13]
Odor	Strong, pungent, unpleasant, thiol-like	[1][2][13]
Density	~1.065 - 1.08 g/mL at 25 °C	[1][9][11]
Boiling Point	88 - 93 °C	[1][2][9]
Melting Point	-58 °C	[1]
Flash Point	18 °C (64.4 °F) - closed cup	[9]
Acidity (pKa)	~3.4	[1]
Refractive Index (n _{20/D})	1.465	[1][9][11]
Storage Temperature	2 - 8 °C (Refrigerated)	[9][10]

Experimental Protocol: Thiol Synthesis via Thioacetate Ester

This protocol describes a general method for preparing a thiol from an alkyl halide using Thioacetic acid. This is a common application in organic synthesis.[1]

Objective: To introduce a thiol group (-SH) into an organic molecule starting from an alkyl halide (R-X).

Materials:

- Thioacetic acid (CH₃C(O)SH)
- Sodium hydroxide (NaOH)

- Alkyl halide (R-X, where X = Cl, Br, I)
- Hydrochloric acid (HCl)
- Appropriate solvents (e.g., ethanol, water)
- Standard laboratory glassware and equipment
- Personal Protective Equipment (as specified in FAQs)

Methodology:

Step 1: Formation of Sodium Thioacetate

- In a fume hood, dissolve Thioacetic acid in a suitable solvent like ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add one equivalent of an aqueous solution of sodium hydroxide (NaOH) to the stirred solution. The reaction is exothermic.
 - Reaction: $\text{CH}_3\text{C}(\text{O})\text{SH} + \text{NaOH} \rightarrow \text{CH}_3\text{C}(\text{O})\text{SNa} + \text{H}_2\text{O}$ ^[1]

Step 2: Synthesis of the Thioacetate Ester

- To the same flask containing the sodium thioacetate solution, add one equivalent of the alkyl halide (R-X).
- Allow the mixture to warm to room temperature and stir for several hours or until the reaction is complete (monitor by TLC or GC).
- Once the reaction is complete, the thioacetate ester ($\text{CH}_3\text{C}(\text{O})\text{SR}$) is formed.
 - Reaction: $\text{CH}_3\text{C}(\text{O})\text{SNa} + \text{RX} \rightarrow \text{CH}_3\text{C}(\text{O})\text{SR} + \text{NaX}$ ^[1]

Step 3: Hydrolysis to the Thiol

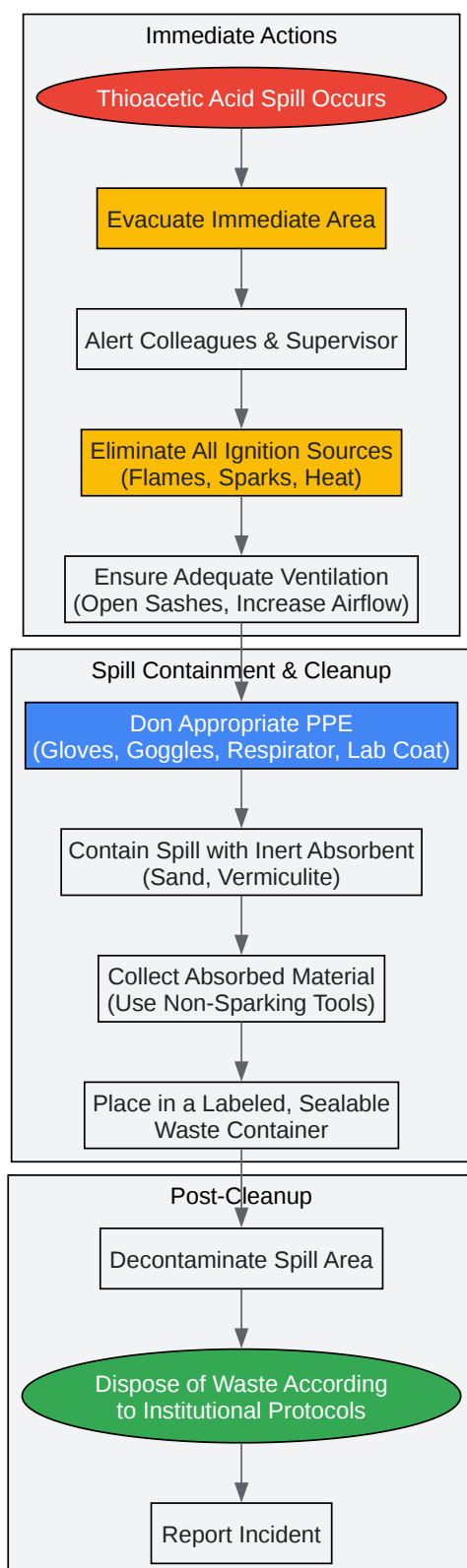
- Add an excess of aqueous sodium hydroxide (at least two equivalents) to the reaction mixture to hydrolyze the thioacetate ester.
- Heat the mixture under reflux for 1-2 hours. This will yield the sodium salt of the desired thiol (RSNa).
 - Reaction: $\text{CH}_3\text{C}(\text{O})\text{SR} + 2 \text{NaOH} \rightarrow \text{CH}_3\text{CO}_2\text{Na} + \text{RSNa} + \text{H}_2\text{O}$ ^[1]

Step 4: Acidification and Isolation

- Cool the reaction mixture in an ice bath.
- Carefully acidify the mixture by slowly adding a dilute solution of hydrochloric acid (HCl) until the solution is acidic (test with pH paper). This will protonate the thiolate to form the final thiol product (RSH).
 - Reaction: $\text{RSNa} + \text{HCl} \rightarrow \text{RSH} + \text{NaCl}$ ^[1]
- The thiol can then be isolated using standard procedures such as extraction with an organic solvent, followed by drying and removal of the solvent under reduced pressure.

Safety Note: All steps must be performed in a well-ventilated fume hood. Ensure all equipment is properly grounded to prevent static discharge.^[4]^[13]

Visualizations



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Caption: Workflow for handling a Thioacetic acid spill.

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